Technical Guide: m-Toluenesulfonyl Fluoride (m-TsF)

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest	
Compound Name:	*m-Toluenesulfonyl fluoride*
CAS No.:	*454-66-0*
Cat. No.:	*B3052800*

Get Quote

Executive Summary

m-Toluenesulfonyl fluoride (CAS 454-66-0), also known as 3-methylbenzenesulfonyl fluoride, is a specialized organosulfur compound increasingly utilized in Sulfur(VI) Fluoride Exchange (SuFEx) click chemistry and medicinal chemistry. Unlike its para-substituted isomer (tosyl fluoride), the meta-isomer offers unique steric and electronic profiles that influence the reactivity of the sulfonyl core.

This guide provides a comprehensive technical analysis of m-TsF, focusing on its physicochemical properties, synthesis via halide exchange, and its strategic application as a stable yet activatable electrophile in drug discovery and protein bioconjugation.

Part 1: Chemical Identity & Physicochemical Properties[1][2][3][4][5]

m-TsF is characterized by the stability of its S(VI)–F bond, which resists reduction and hydrolysis under conditions that would decompose the corresponding sulfonyl chloride. This stability is the cornerstone of its utility in "click" chemistry.

© 2026 BenchChem. All rights reserved.

Table 1: Technical Specifications

Property	Data	Note
CAS Number	454-66-0	Distinct from p-isomer (455-16-3)
IUPAC Name	3-Methylbenzenesulfonyl fluoride	
Molecular Formula	$C_7H_7FO_2S$	
Molecular Weight	174.19 g/mol	
Physical State	Liquid	p-isomer is a solid (mp 41-42°C)
Density	1.258 g/mL (at 25 °C)	
Refractive Index	n20/D 1.494	
Boiling Point	~110 °C (estimated at reduced pressure)	Volatile under high vacuum
Flash Point	110 °C	Closed Cup
Solubility	Soluble in organic solvents (DCM, THF, MeCN); Hydrophobic	Slow hydrolysis in water
19F NMR Shift	δ +60 to +70 ppm (approx.)[1][2][3][4][5][6]	Characteristic singlet vs. $CFCl_3$

Part 2: Synthesis & Manufacturing

The industrial and laboratory standard for synthesizing m-TsF relies on Halide Exchange (Halex). The sulfonyl chloride precursor is converted to the fluoride using a bifluoride or fluoride salt. This method is preferred over direct fluorination of thiols due to higher atom economy and safety.

Mechanism of Synthesis

© 2026 BenchChem. All rights reserved.

The reaction proceeds via a nucleophilic substitution at the sulfur atom. The fluoride ion, being a "hard" nucleophile, forms a strong bond with the "hard" hexavalent sulfur, displacing the chloride.

Experimental Protocol: Synthesis from m-Toluenesulfonyl Chloride

Reagents:

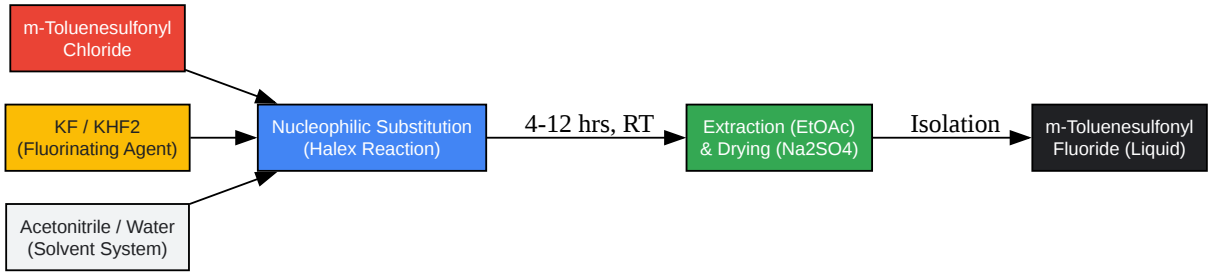
- m-Toluenesulfonyl chloride (1.0 equiv)
- Potassium Fluoride (KF) or Potassium Bifluoride (KHF_2) (2.0–4.0 equiv)
- Solvent: Acetonitrile (MeCN) or MeCN/Water biphasic system[7]

Procedure:

- Dissolution: Dissolve m-toluenesulfonyl chloride in MeCN (0.5 M concentration).
- Addition: Add saturated aqueous KHF_2 or solid spray-dried KF.
- Reaction: Stir vigorously at room temperature (RT) for 4–12 hours.
    - Note: Monitoring by TLC or GC-MS is essential. The R_f of the fluoride is typically slightly different from the chloride.
- Workup: Dilute with water and extract with Ethyl Acetate (EtOAc). Wash organic layer with brine.
- Purification: Dry over anhydrous Na_2SO_4, filter, and concentrate in vacuo. The product is obtained as a clear oil. Distillation may be required for high-purity applications.

Visualization: Synthesis Workflow

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: Workflow for the conversion of m-toluenesulfonyl chloride to **m-toluenesulfonyl fluoride** via halide exchange.

Part 3: Reactivity & Mechanism (SuFEx)

m-TsF is a quintessential "sleeping beauty" electrophile. It is remarkably stable towards hydrolysis and reduction compared to sulfonyl chlorides, yet it reacts rapidly with specific nucleophiles (phenols, amines) when activated. This behavior defines SuFEx (Sulfur-Fluoride Exchange) chemistry.

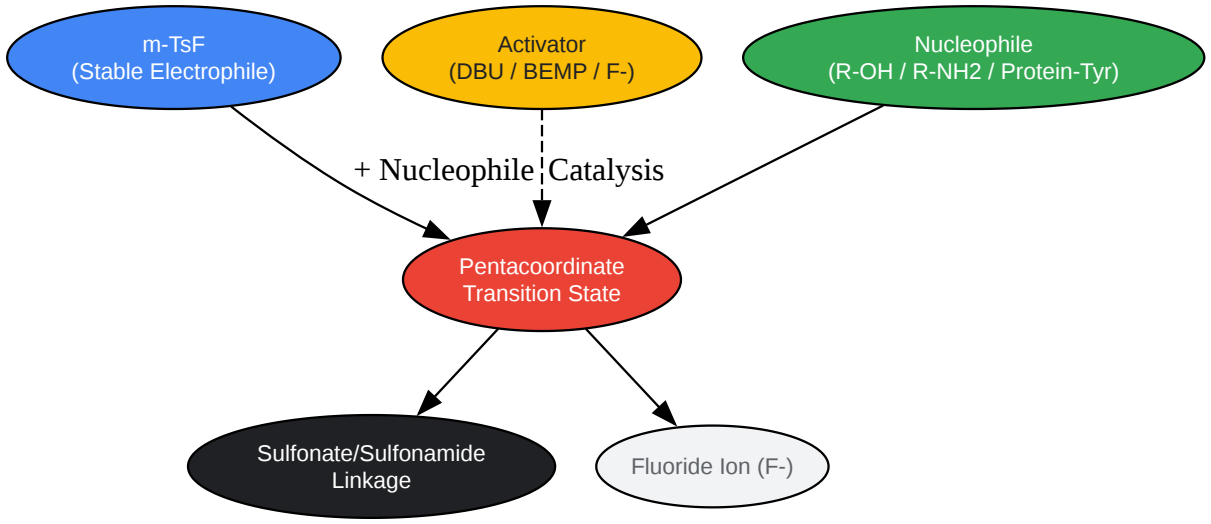
The SuFEx Mechanism

Unlike sulfonyl chlorides, which react indiscriminately, sulfonyl fluorides like m-TsF require activation to eject the fluoride leaving group.

- Stability: The S–F bond is short (1.56 Å), strong, and highly polarized, making the sulfur center less electrophilic in the ground state.
- Activation:
  - Silyl Ethers: Activation by fluoride (F^-) or DBU allows reaction with silyl ethers to form sulfonate esters.
  - Protein Residues: In biological contexts, specific microenvironments (e.g., lysine or tyrosine residues) can trigger the exchange, forming a covalent bond.

© 2026 BenchChem. All rights reserved.

Visualization: SuFEx Activation Pathway



Click to download full resolution via product page

Caption: Mechanistic pathway of SuFEx reaction showing activation of m-TsF for covalent bonding.

Part 4: Applications in Drug Discovery

Covalent Probes & Warheads

m-TsF serves as a covalent warhead in Targeted Covalent Inhibitors (TCIs). While the para-isomer is more common, the meta-substitution alters the geometry of the sulfonyl group relative to the aromatic ring, potentially accessing different pockets in an enzyme's active site.

- Target Residues: Tyrosine, Lysine, Serine, Histidine.
- Selectivity: The lower reactivity of the fluoride (vs. chloride) ensures the drug does not react with off-target nucleophiles (like glutathione) in the cytosol, reacting only when positioned precisely in the binding pocket (Proximity-driven reactivity).

Chemical Building Block

m-TsF is used to introduce the m-tolylsulfonyl group into molecules. This group acts as a:

© 2026 BenchChem. All rights reserved.

- Protecting Group: For amines (forming sulfonamides) and alcohols (forming sulfonates).
- Leaving Group:m-Tolylsulfonates are excellent leaving groups for SN2 reactions, similar to tosylates but with slightly different lipophilicity and electronic withdrawal.

Part 5: Handling, Safety & Stability

Safety Profile (E-E-A-T)

- Hazards: m-TsF is Corrosive (H314) and Toxic if swallowed (H301). It can cause severe skin burns and eye damage.
- Hydrolysis Product: Upon contact with moisture over long periods, it releases Hydrofluoric Acid (HF) and m-toluenesulfonic acid. While hydrolysis is slow, old bottles may build up pressure or acidity.

Storage Protocols

- Container: Store in plastic (polyethylene/polypropylene) or glass containers. If glass is used, ensure it is dry; HF formation can etch glass.
- Environment: Keep in a cool, dry place under inert gas (Nitrogen/Argon) to prevent hydrolysis.
- Disposal: Quench excess fluoride with aqueous Calcium Chloride ($CaCl_2$) to precipitate Calcium Fluoride (CaF_2) before disposal.

References

- Dong, J., et al. (2014). "Sulfur(VI) Fluoride Exchange (SuFEx): Another Good Reaction for Click Chemistry." Angewandte Chemie International Edition. [Link]
- National Center for Biotechnology Information.PubChem Compound Summary for CAS 454-66-0. [Link]
- Lal, G. S., et al. (1999). "Efficient synthesis of sulfonyl fluorides." Journal of Organic Chemistry. (General methodology for Halex reactions).

© 2026 BenchChem. All rights reserved.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. p-Toluenesulfonyl fluoride, 97%, Thermo Scientific 5 g | Buy Online | Thermo Scientific Acros | Fisher Scientific [fishersci.fi]
- 2. prepchem.com [prepchem.com]
- 3. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- 4. colorado.edu [colorado.edu]
- 5. alfa-chemistry.com [alfa-chemistry.com]
- 6. Methanesulfonyl Fluoride | CH3FO2S | CID 11207 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. pubs.acs.org [pubs.acs.org]
- To cite this document: BenchChem. [Technical Guide: m-Toluenesulfonyl Fluoride (m-TsF)]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3052800/docs#technical-guide-m-toluenesulfonyl-fluoride-m-tsf]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

© 2026 BenchChem. All rights reserved.

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.